

Demethoxycapillarisin Target Engagement Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: Demethoxycapillarisin

Cat. No.: B045786

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Introduction

Demethoxycapillarisin, a natural compound, has been identified as an inhibitor of Phosphoenolpyruvate Carboxykinase (PEPCK) mRNA levels with an IC₅₀ of 43 μ M, leading to a decrease in glucose production. This activity is mediated through the activation of the PI3K signaling pathway. Understanding the direct engagement of **Demethoxycapillarisin** with its putative target, PEPCK, and characterizing its effects on the downstream PI3K/Akt signaling pathway are crucial for its development as a potential therapeutic agent. These application notes provide detailed protocols for key target engagement assays and pathway analysis.

Data Summary

The following tables summarize hypothetical quantitative data for the described assays. These tables are provided as examples for data presentation and interpretation.

Table 1: PEPCK Activity Assay with **Demethoxycapillarisin**

Demethoxycapillarisin (μM)	PEPCK Activity (% of Control)	Standard Deviation
0 (Control)	100	5.2
10	85.3	4.8
25	62.1	3.9
50	48.7	4.1
100	25.4	3.2
IC50 (μM)	~45	

Table 2: Cellular Thermal Shift Assay (CETSA) for **Demethoxycapillarisin** and PEPCK

Treatment	Temperature (°C)	Soluble PEPCK (% of 37°C)
Vehicle	37	100
50	85	
55	60	
60	30	
65	10	
Demethoxycapillarisin (50 μM)	37	100
50	95	
55	80	
60	65	
65	35	

Table 3: Surface Plasmon Resonance (SPR) Analysis of **Demethoxycapillarisin** Binding to PEPCK

Analyte (Demethoxycapillar isin)	Association Rate (ka) (1/Ms)	Dissociation Rate (kd) (1/s)	Affinity (KD) (μM)
Demethoxycapillarisin	1.2 x 10 ³	5.8 x 10 ⁻²	48.3

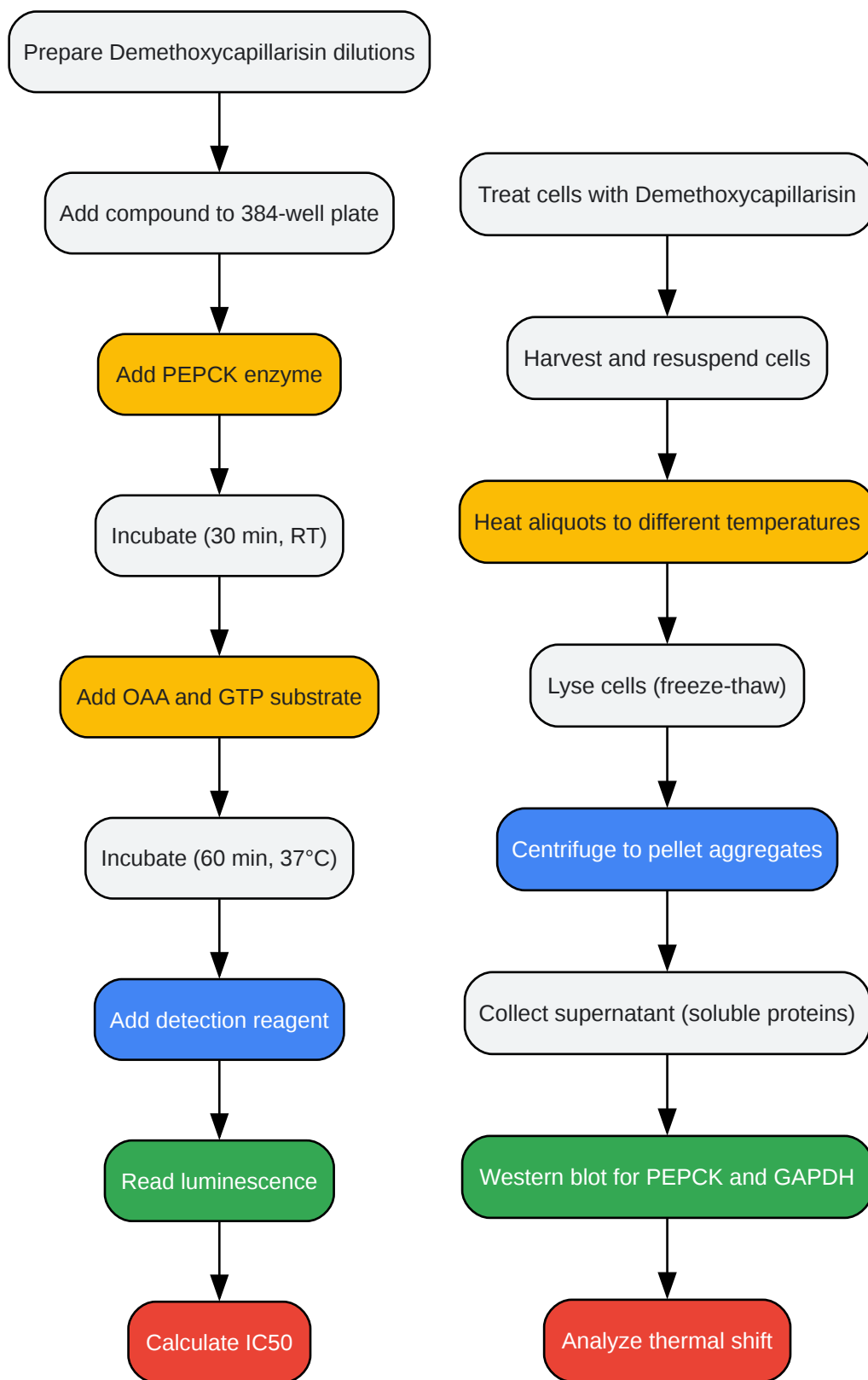
Table 4: Western Blot Analysis of Akt Phosphorylation

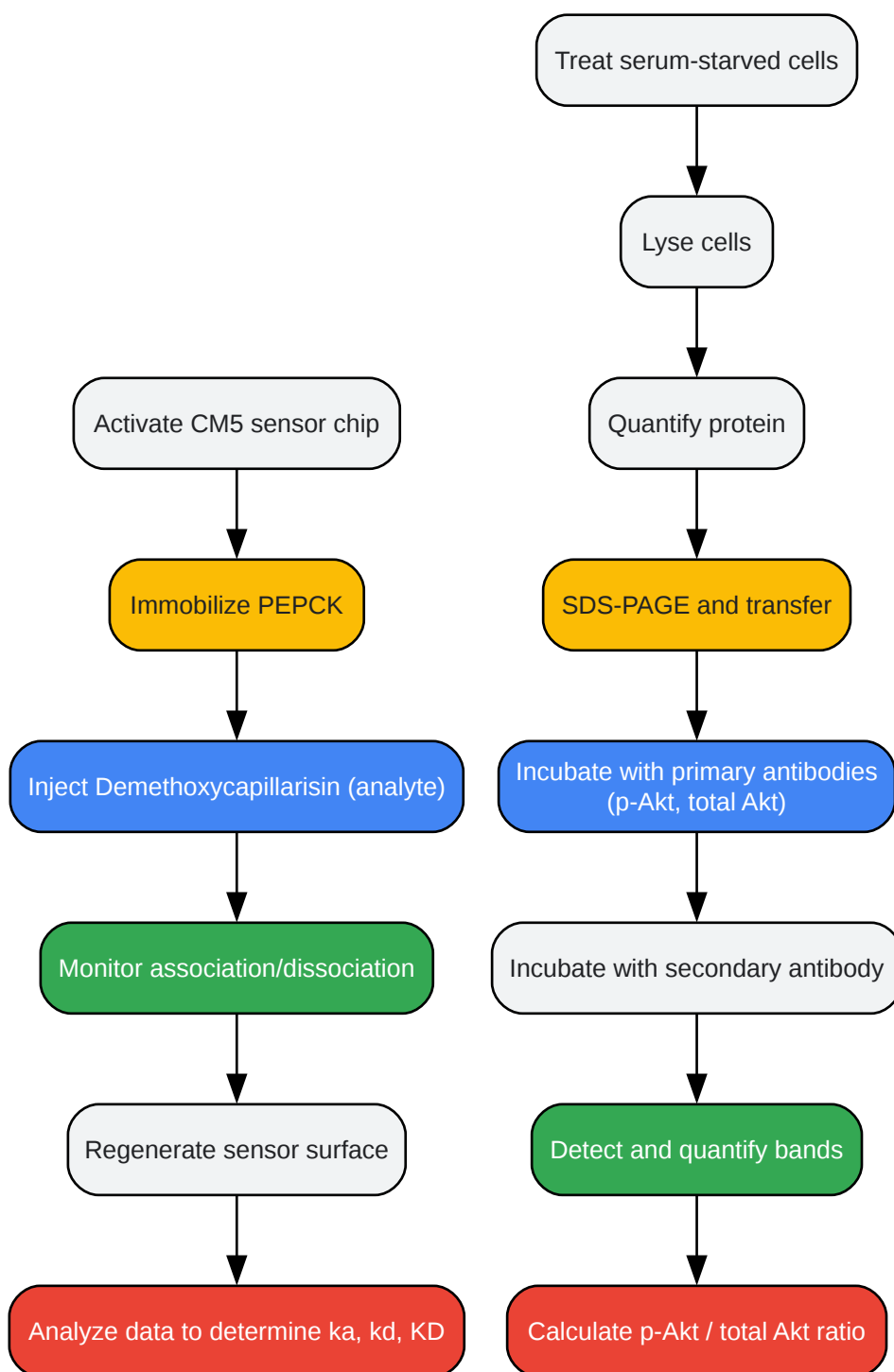
Treatment	p-Akt (Ser473) / Total Akt Ratio	Fold Change vs. Control
Control	1.0	1.0
Demethoxycapillarisin (50 μM)	2.8	2.8

Signaling Pathway

The following diagram illustrates the proposed signaling pathway for **Demethoxycapillarisin**. Inhibition of PEPCK by **Demethoxycapillarisin** is hypothesized to induce cellular stress, leading to the activation of the PI3K/Akt pathway, a key regulator of cell survival and metabolism.







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